

What is the mechanism of action of AZ3451?

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Compound of Interest

Compound Name: AZ3451

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An In-depth Technical Guide to the Mechanism of Action of **AZ3451**

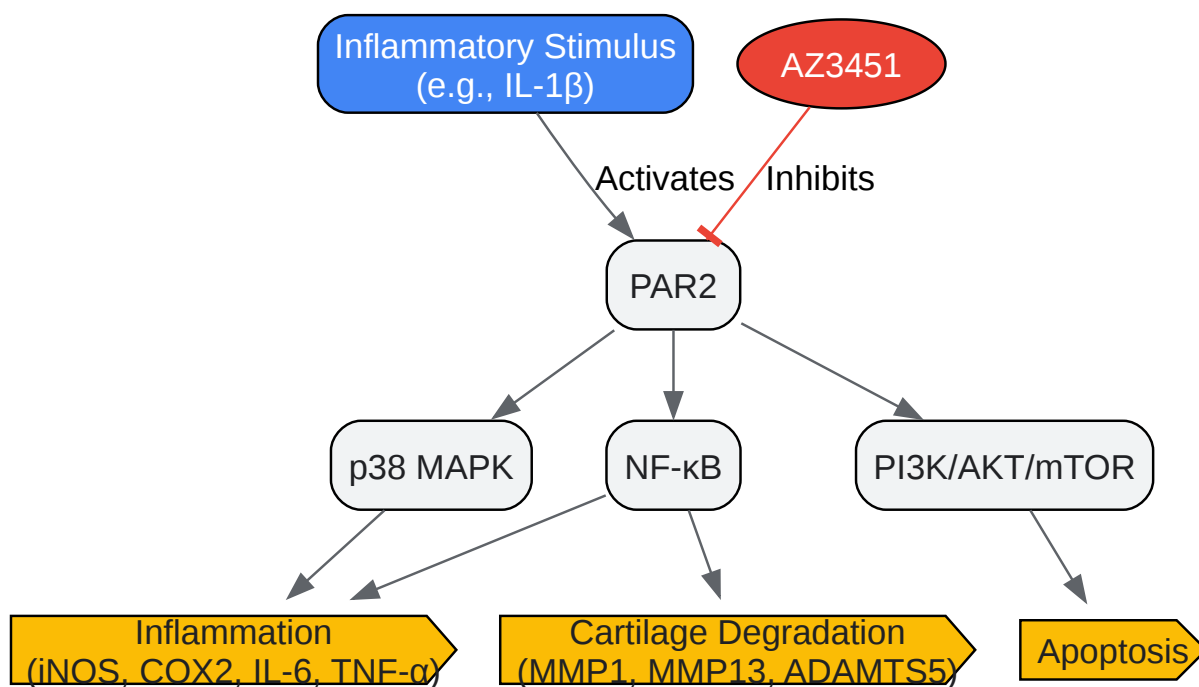
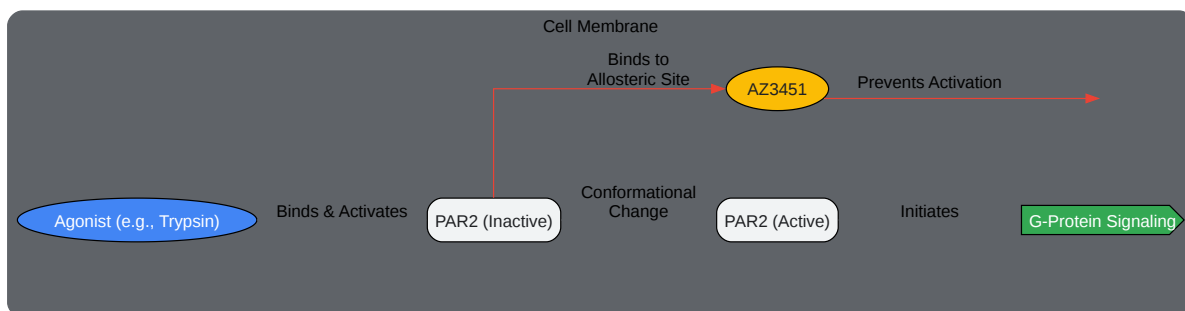
Introduction

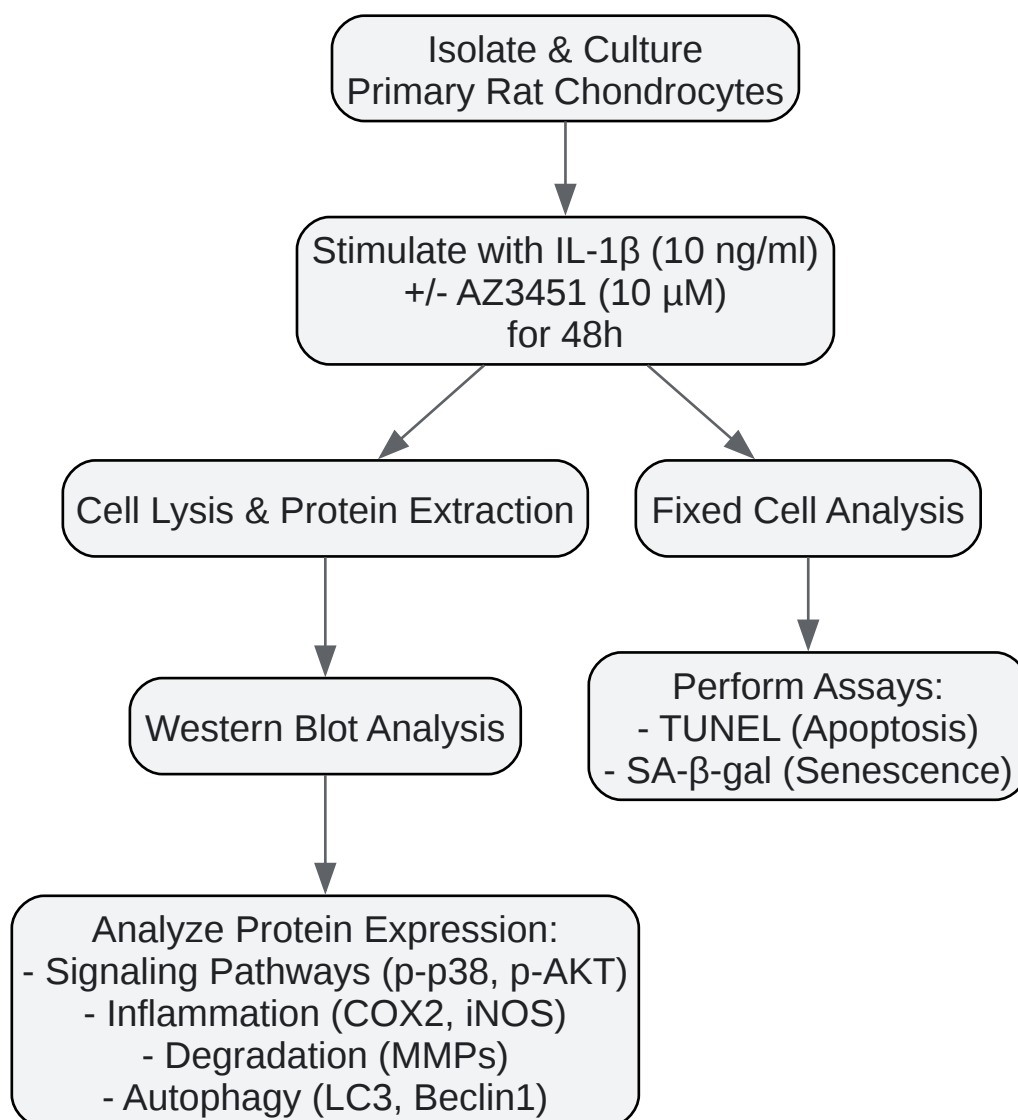
AZ3451 is a potent, small-molecule antagonist of Protease-Activated Receptor 2 (PAR2), a G-protein coupled receptor implicated in a variety of inflammatory diseases, including osteoarthritis and oral cancer pain.^{[1][2][3]} This technical guide provides a detailed overview of the molecular mechanism of action of **AZ3451**, its effects on intracellular signaling pathways, and the experimental methodologies used to elucidate these properties.

Core Mechanism of Action: Allosteric Modulation of PAR2

AZ3451 functions as a negative allosteric modulator of PAR2.^{[4][5]} Unlike competitive antagonists that bind to the orthosteric site (the same site as the endogenous agonist), **AZ3451** binds to a remote, hydrophobic allosteric site. This binding pocket is located outside the receptor's helical bundle, within the cell membrane.

The binding of **AZ3451** to this allosteric site induces a conformational change in the receptor that prevents the structural rearrangements necessary for its activation and subsequent signaling, even in the presence of an agonist. This non-competitive mechanism effectively inhibits PAR2 signaling.





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References

- 1. researchgate.net [researchgate.net]

- 2. Protease-activated receptor 2 (PAR-2) antagonist AZ3451 as a novel therapeutic agent for osteoarthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. PAR2 on oral cancer cells and nociceptors contributes to oral cancer pain that can be relieved by nanoparticle-encapsulated AZ3451 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. AZ3451 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 5. researchgate.net [researchgate.net]
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